

# An In-depth Technical Guide to 3,5-Dibromo-4-nitropyridine

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## Compound of Interest

Compound Name: 3,5-Dibromo-4-nitropyridine

Cat. No.: B044452

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## Abstract

This technical guide provides a comprehensive overview of **3,5-Dibromo-4-nitropyridine**, a halogenated nitroaromatic compound with potential applications in organic synthesis and medicinal chemistry. This document consolidates its chemical and physical properties, safety information, and insights into its synthesis and reactivity. The information is presented to support researchers and professionals in the fields of chemical synthesis and drug development.

## Chemical Identity and Properties

**3,5-Dibromo-4-nitropyridine** is a substituted pyridine derivative. Its unique structure, featuring two bromine atoms and a nitro group on the pyridine ring, makes it a potentially valuable building block in the synthesis of more complex molecules.

CAS Number: 121263-11-4[1][2][3][4][5]

Molecular Formula: C<sub>5</sub>H<sub>2</sub>Br<sub>2</sub>N<sub>2</sub>O<sub>2</sub>[2][4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,5-Dibromo-4-nitropyridine** is presented in the table below. These properties are crucial for its handling, storage, and

application in experimental settings.

Property	Value	Source
Molecular Weight	281.89 g/mol	<a href="#">[4]</a>
Boiling Point	241 °C at 760 mmHg	<a href="#">[4]</a>
Flash Point	99.5 °C	<a href="#">[4]</a>
Density	2.221 g/cm <sup>3</sup>	<a href="#">[4]</a>
LogP	3.038	<a href="#">[4]</a>
Refractive Index	1.649	<a href="#">[4]</a>
Vapor Pressure	0.0572 mmHg at 25°C	<a href="#">[4]</a>

## Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **3,5-Dibromo-4-nitropyridine** is not readily available in the reviewed literature, its structure suggests that a potential synthetic route could involve the nitration of 3,5-dibromopyridine. The synthesis of a related compound, 3,5-dibromo-4-iodopyridine, has been reported to start from 3,5-dibromo-4-aminopyridine, which is then diazotized and subsequently iodinated.[\[6\]](#) This suggests that functional group interconversion at the 4-position of a 3,5-dibromopyridine scaffold is a feasible synthetic strategy.

The reactivity of **3,5-Dibromo-4-nitropyridine** is largely dictated by the electron-withdrawing nature of the nitro group and the bromine atoms, which deactivates the pyridine ring towards electrophilic substitution but activates it for nucleophilic aromatic substitution.

## Potential Applications in Research and Development

Halogenated and nitrated pyridines are important intermediates in the synthesis of pharmaceuticals and agrochemicals.[\[7\]](#)[\[8\]](#)[\[9\]](#) The bromine and nitro functional groups on **3,5-Dibromo-4-nitropyridine** can serve as handles for further chemical modifications, allowing for the introduction of diverse functionalities and the construction of complex molecular

architectures. Nitropyridine derivatives have been investigated for a range of biological activities, including antimicrobial and anticancer properties.[7][8]

## Safety and Handling

A specific Safety Data Sheet (SDS) for **3,5-Dibromo-4-nitropyridine** was not found. However, based on the safety information for structurally similar compounds such as bromo- and nitropyridines, the following precautions should be taken:

- Hazard Statements: May be harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.[10][11][12]
- Precautionary Measures:
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.
  - Wear protective gloves, protective clothing, eye protection, and face protection.
  - Use only outdoors or in a well-ventilated area.
  - Wash skin thoroughly after handling.
  - In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - If inhaled, remove person to fresh air and keep comfortable for breathing.
  - Store in a well-ventilated place. Keep container tightly closed.

It is highly recommended to consult the SDS of analogous compounds and to handle **3,5-Dibromo-4-nitropyridine** with appropriate personal protective equipment in a chemical fume hood.

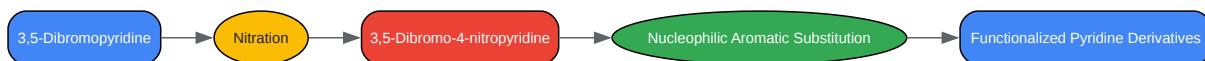
## Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **3,5-Dibromo-4-nitropyridine** is not available in the public domain. However, for related compounds like methylated derivatives of 4-nitropyridine N-oxide, extensive NMR and IR spectral analyses

have been conducted to understand the influence of substituents on the chemical shifts and vibrational frequencies.[\[13\]](#) Such studies can provide a basis for predicting the spectral characteristics of **3,5-Dibromo-4-nitropyridine**.

## Logical Relationships in Synthesis

The synthesis of various substituted pyridines often involves a series of logical steps, including halogenation, nitration, and functional group interconversion. The potential synthesis of **3,5-Dibromo-4-nitropyridine** and its further use as a synthetic intermediate can be visualized as a workflow.



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Caption: A potential synthetic pathway for **3,5-Dibromo-4-nitropyridine** and its subsequent functionalization.

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